

In-depth Technical Guide: Exploring the Therapeutic Potential of (R)-O-Isobutyroyllomatin

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Compound of Interest

Compound Name: (R)-O-Isobutyroyllomatin

Cat. No.: B15127284

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Introduction

(R)-O-Isobutyroyllomatin is a natural product belonging to the coumarin family. While the broader class of coumarins has been investigated for various medicinal properties, including antiviral and anti-inflammatory activities, specific and detailed research on the therapeutic potential of the **(R)-O-Isobutyroyllomatin** enantiomer is not extensively available in publicly accessible scientific literature. This guide aims to provide a foundational understanding of this compound based on available chemical data and contextual information from related molecules. However, it is crucial to note that a comprehensive evaluation of its therapeutic efficacy, mechanism of action, and safety profile necessitates further dedicated research.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **(R)-O-Isobutyroyllomatin** is fundamental for any drug development endeavor. The table below summarizes the key identifiers and properties of this compound.

Property	Value
IUPAC Name	(9R)-8,8-dimethyl-2-oxo-9,10-dihydro-2H,8H-pyrano[2,3-f]chromen-9-yl 2-methylpropanoate
CAS Number	440094-38-2
Molecular Formula	C ₁₈ H ₂₀ O ₅
Molecular Weight	316.35 g/mol
Appearance	Solid

Therapeutic Potential: A Landscape of Possibilities

Due to the limited specific research on **(R)-O-Isobutyroyllomatin**, its therapeutic potential can currently only be inferred from the known biological activities of its parent compound, lomatin, and other related coumarin derivatives. These compounds have demonstrated a range of biological effects, suggesting potential avenues for future investigation of **(R)-O-Isobutyroyllomatin**.

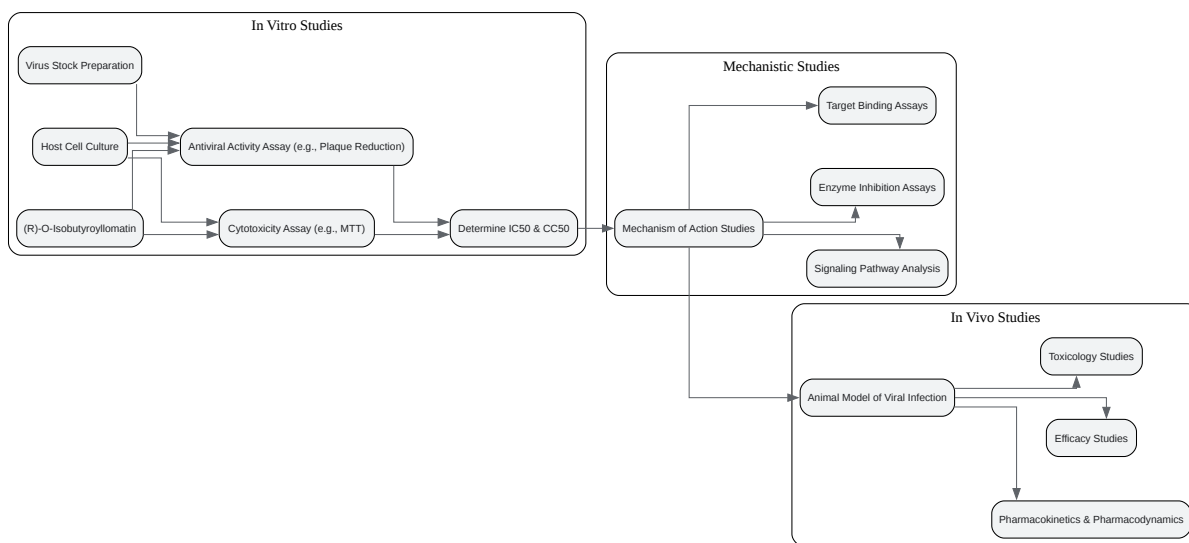
Antiviral Activity

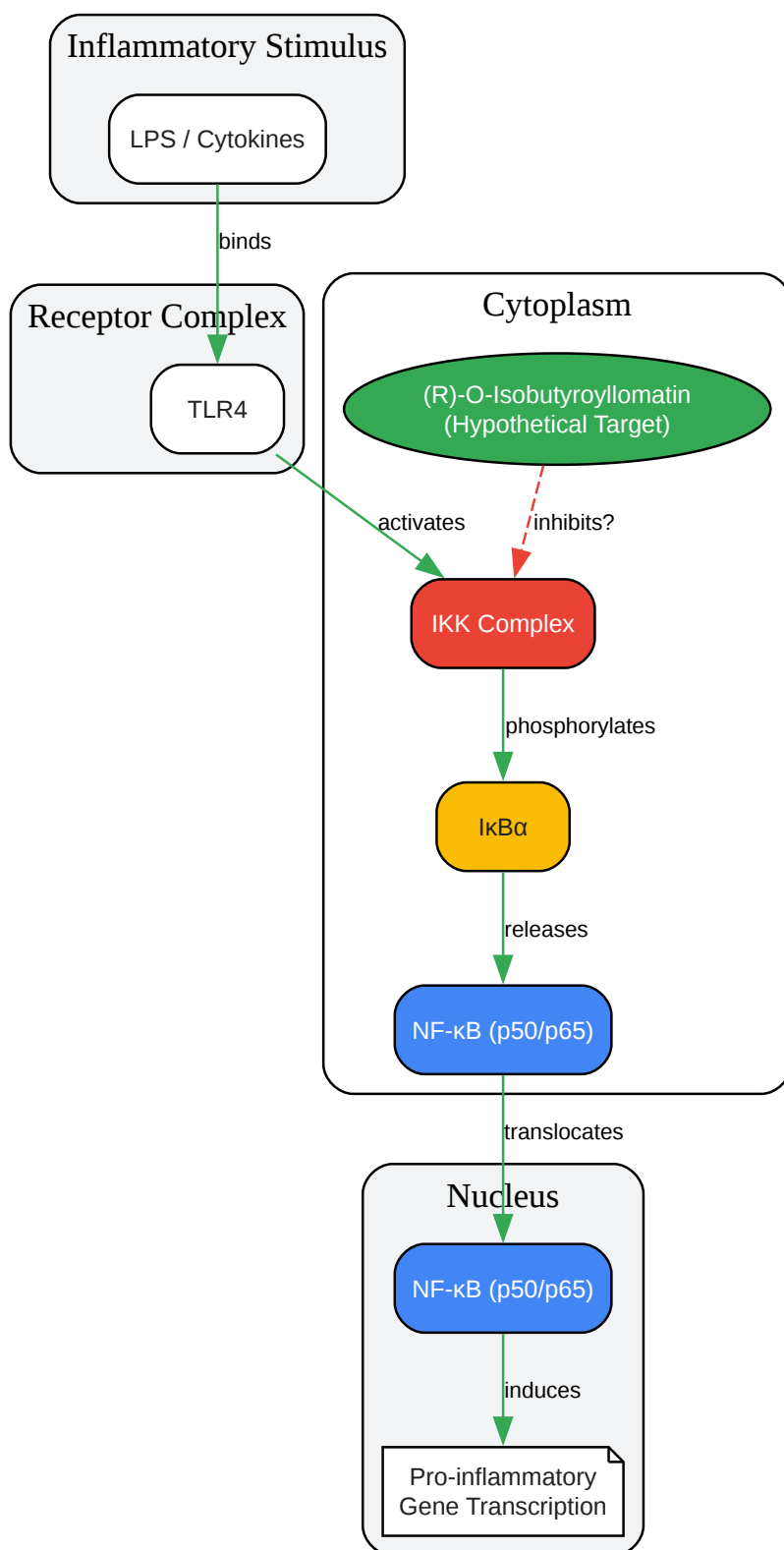
Lomatin and its derivatives have been reported to possess antiviral properties. The specific structural features of **(R)-O-Isobutyroyllomatin**, particularly the isobutyryl group, may influence its interaction with viral targets. Further research is required to explore its efficacy against a panel of viruses and to elucidate its mechanism of antiviral action.

Experimental Protocols: A Call for Future Research

Detailed experimental protocols for the biological evaluation of **(R)-O-Isobutyroyllomatin** are not currently published. To rigorously assess its therapeutic potential, the following experimental workflows would be essential.

General Experimental Workflow for Antiviral Screening





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